

Navigating Peptide Synthesis: An In-depth Technical Guide to Boc-Met-ONp

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Boc-Met-ONp*

CAS No.: *2488-18-8*

Cat. No.: *B558261*

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For Researchers, Scientists, and Drug Development Professionals

Foreword

In the intricate landscape of peptide synthesis and drug development, the strategic selection of building blocks is paramount to achieving desired outcomes with precision and efficiency. Among these, N- α -Boc-L-methionine p-nitrophenyl ester, commonly referred to as **Boc-Met-ONp**, stands out as a critical reagent. Its unique structural features—a temporary N- α -tert-butyloxycarbonyl (Boc) protecting group and a p-nitrophenyl (ONp) activating group—offer distinct advantages in the stepwise assembly of peptide chains. This guide provides a comprehensive technical overview of **Boc-Met-ONp**, from its fundamental physicochemical properties to its practical application in solid-phase peptide synthesis (SPPS), underpinned by field-proven insights and established scientific principles.

Part 1: Core Compound Profile: Boc-Met-ONp

Boc-Met-ONp is a derivative of the amino acid L-methionine, engineered for use in peptide synthesis. The Boc group provides a stable yet readily cleavable protection for the alpha-amino

group, while the p-nitrophenyl ester serves as an activated leaving group, facilitating peptide bond formation.

Physicochemical Properties

A thorough understanding of the physical and chemical characteristics of **Boc-Met-ONp** is essential for its proper handling, storage, and application.

Property	Value
CAS Number	2488-18-8[1]
Molecular Formula	C16H22N2O6S[1]
Molecular Weight	370.42 g/mol [1]
Appearance	White to off-white crystalline powder
Melting Point	101-102 °C[1]
Storage Temperature	2-8°C[1]

Structural Elucidation and Key Features

The efficacy of **Boc-Met-ONp** in peptide synthesis is a direct consequence of its molecular architecture.

Caption: Chemical structure of **Boc-Met-ONp**.

The tert-butyloxycarbonyl (Boc) group is an acid-labile protecting group, meaning it can be removed under acidic conditions, typically with trifluoroacetic acid (TFA), without affecting other, more robust protecting groups that may be present on the amino acid side chains.[2] The p-nitrophenyl (ONp) ester is an activated ester. The electron-withdrawing nature of the nitro group makes the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the free amino group of another amino acid, thereby facilitating peptide bond formation.[3][4]

Part 2: Synthesis and Quality Control

The preparation of high-purity **Boc-Met-ONp** is a critical prerequisite for its successful application in peptide synthesis. This section outlines a general synthetic protocol and

discusses essential quality control measures.

Synthesis of Boc-Met-ONp: A Step-by-Step Protocol

The synthesis of **Boc-Met-ONp** typically involves two main steps: the protection of the amino group of L-methionine with a Boc group, followed by the esterification of the carboxylic acid with p-nitrophenol.

Step 1: Synthesis of N- α -Boc-L-methionine (Boc-Met-OH)

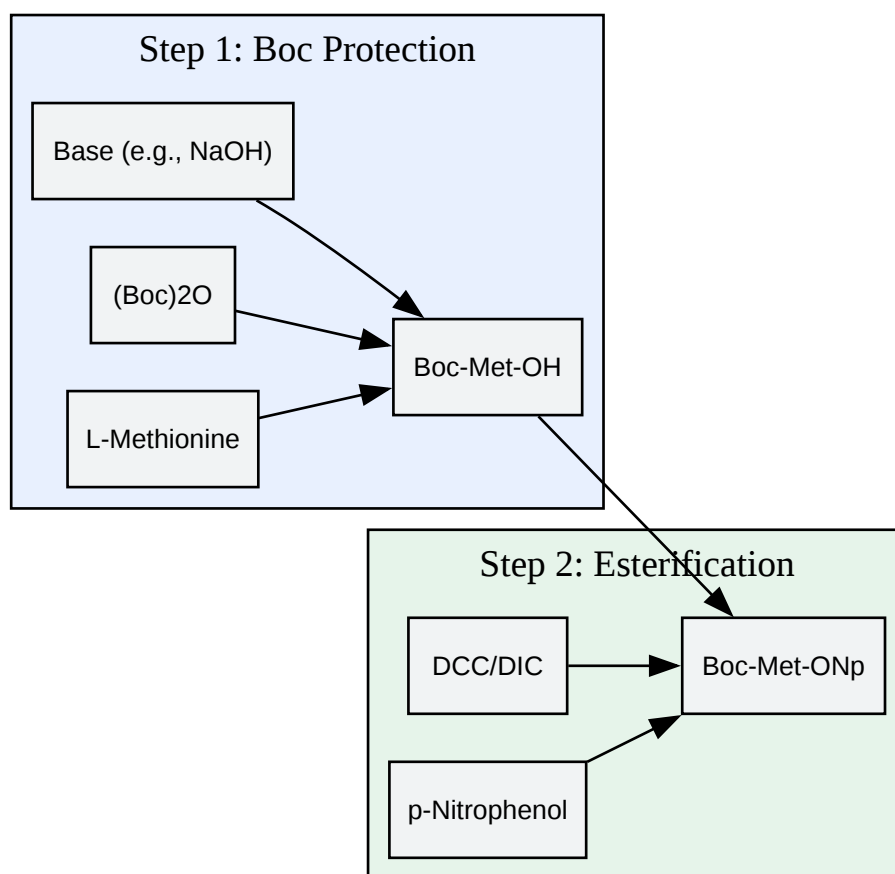
This initial step involves the reaction of L-methionine with di-tert-butyl dicarbonate (Boc anhydride) under basic conditions.

- Materials: L-methionine, Di-tert-butyl dicarbonate ((Boc)₂O), Sodium hydroxide (NaOH), Dioxane, Water.
- Procedure:
 - Dissolve L-methionine in an aqueous solution of sodium hydroxide.
 - Cool the solution in an ice bath.
 - Add a solution of di-tert-butyl dicarbonate in dioxane dropwise to the cooled methionine solution while stirring vigorously.
 - Allow the reaction to warm to room temperature and stir overnight.
 - Acidify the reaction mixture with a cold, dilute acid (e.g., citric acid or KHSO₄) to a pH of 2-3.
 - Extract the product, Boc-Met-OH, with an organic solvent such as ethyl acetate.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure to yield the crude product.
 - Purify the Boc-Met-OH by recrystallization.

Step 2: Synthesis of **Boc-Met-ONp** from Boc-Met-OH

The second step involves the activation of the carboxylic acid of Boc-Met-OH by forming a p-nitrophenyl ester, typically using a carbodiimide coupling agent.

- Materials: Boc-Met-OH, p-Nitrophenol, Dicyclohexylcarbodiimide (DCC) or N,N'-Diisopropylcarbodiimide (DIC), Ethyl acetate or Dichloromethane (DCM).
- Procedure:
 - Dissolve Boc-Met-OH and p-nitrophenol in a suitable anhydrous organic solvent (e.g., ethyl acetate or DCM).
 - Cool the solution to 0°C in an ice bath.
 - Add a solution of DCC or DIC in the same solvent dropwise to the reaction mixture.
 - Stir the reaction at 0°C for a few hours and then at room temperature overnight.
 - A precipitate of dicyclohexylurea (DCU) or diisopropylurea (DIU) will form. Filter off the urea byproduct.
 - Wash the filtrate with a dilute sodium bicarbonate solution and then with brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude **Boc-Met-ONp** by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexane).



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Caption: General workflow for the synthesis of **Boc-Met-ONp**.

Quality Control and Analytical Characterization

Ensuring the purity and identity of **Boc-Met-ONp** is crucial for its performance in peptide synthesis. Several analytical techniques are employed for this purpose.

- High-Performance Liquid Chromatography (HPLC): Used to assess the purity of the final product.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Confirms the chemical structure of **Boc-Met-ONp**. ¹H NMR and ¹³C NMR spectra provide detailed information about the arrangement of atoms in the molecule.^{[5][6][7][8]}

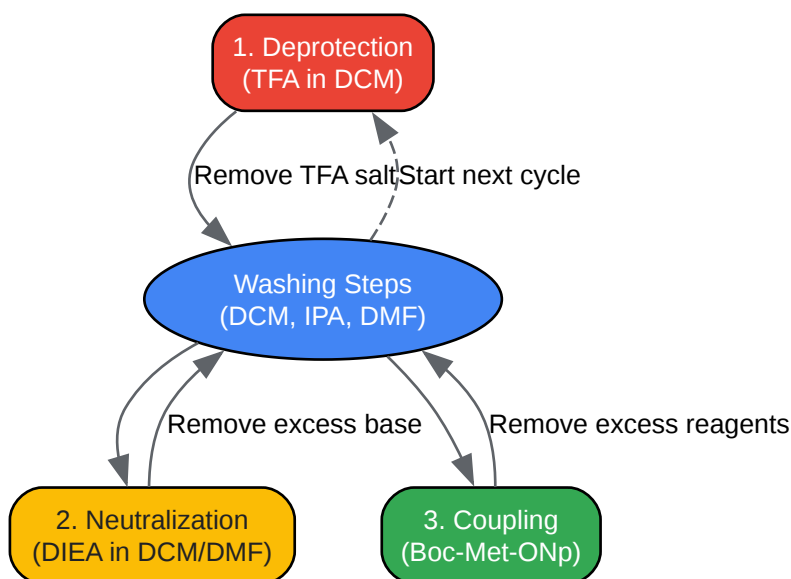
- Fourier-Transform Infrared (FTIR) Spectroscopy: Identifies the characteristic functional groups present in the molecule, such as the carbonyl groups of the Boc protector and the ester, and the nitro group.[9][10][11]
- Mass Spectrometry (MS): Determines the molecular weight of the compound, confirming its identity.

Part 3: Application in Solid-Phase Peptide Synthesis (SPPS)

Boc-Met-ONp is a key reagent in the Boc-SPPS strategy, a method that involves the stepwise addition of amino acids to a growing peptide chain attached to an insoluble resin support.

The Boc-SPPS Cycle: A Detailed Workflow

The Boc-SPPS cycle consists of three main steps: deprotection, neutralization, and coupling. This cycle is repeated for each amino acid to be added to the peptide sequence.



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- To cite this document: BenchChem. [Navigating Peptide Synthesis: An In-depth Technical Guide to Boc-Met-ONp]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b558261/docs#navigating-peptide-synthesis-an-in-depth-technical-guide-to-boc-met-onp\]](https://www.benchchem.com/product/b558261/docs#navigating-peptide-synthesis-an-in-depth-technical-guide-to-boc-met-onp)

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